

Proline Benzyl Ester Hydrochloride: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *Proline benzyl ester hydrochloride*

Cat. No.: *B554964*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Proline benzyl ester hydrochloride** (CAS No: 16652-71-4). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency protocols, and personal protective equipment recommendations to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Proline benzyl ester hydrochloride is a derivative of the amino acid L-proline, appearing as a white to off-white crystalline powder.^{[1][2]} It is primarily used as a building block in peptide synthesis and as an intermediate in the development of pharmaceuticals.^[1] Its hydrochloride salt form enhances its stability and solubility, particularly in common organic solvents.^[1]

Table 1: Physical and Chemical Properties of **Proline Benzyl Ester Hydrochloride**

Property	Value	Source
CAS Number	16652-71-4	[1][3]
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂	[1][4]
Molecular Weight	241.72 g/mol	[1][4]
Appearance	White to off-white crystalline powder/solid	[1][5]
Solubility	Soluble in methanol and ethanol; slightly soluble in water.	[1]
Melting Point	144 °C (decomposes)	[6]
Boiling Point	309°C at 760 mmHg	[7]
Flash Point	140.7°C	[7]
Stability	Stable under recommended storage conditions; hygroscopic.	[3][5][8]

Hazard Identification and Toxicology

Proline benzyl ester hydrochloride is classified as a hazardous chemical.[8] It is known to cause skin irritation and serious eye irritation.[3][8] While comprehensive toxicological properties have not been fully investigated, it is recommended to handle this compound with care, avoiding direct contact, inhalation of dust, and ingestion.[5][8]

Table 2: Hazard Identification and Classification

Hazard Classification	Category	GHS Statement	Source
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[3][8]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation	[3][8]

Toxicological Data Summary:

Detailed toxicological studies are limited. However, the primary hazards are related to its irritant properties upon direct contact.[2] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[5]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Proline benzyl ester hydrochloride** and to ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to avoid dust formation and inhalation.[1][5][9]
- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[1][10]
- Wash hands and any exposed skin thoroughly after handling.[8]
- Avoid contact with skin and eyes.[8][9]
- Do not ingest the substance.[8]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][9]

- Keep the container tightly closed to protect from moisture, as the compound is hygroscopic.
[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Experimental Protocols

Protocol for Handling a Proline Benzyl Ester Hydrochloride Spill

This protocol outlines the steps for safely managing a small-scale spill of **Proline benzyl ester hydrochloride** powder in a laboratory setting.

Materials:

- Spill kit (containing absorbent pads, chemical-resistant gloves, safety goggles, dustpan, and labeled waste bags)
- Appropriate PPE (lab coat, gloves, safety goggles)

Procedure:

- Evacuate and Ventilate: Immediately alert others in the vicinity and evacuate the immediate area of the spill. Ensure the area is well-ventilated to disperse any airborne dust.
- Don PPE: Before approaching the spill, don the appropriate personal protective equipment, including double gloves (nitrile or neoprene), a lab coat, and chemical safety goggles. For larger spills, a respirator may be necessary.
- Contain the Spill: Carefully cover the spill with a dry absorbent material from the spill kit to prevent the powder from becoming airborne.
- Clean-up: Gently sweep up the absorbed material and spilled powder using a dustpan and brush. Avoid creating dust. Place the collected material into a clearly labeled hazardous waste bag.
- Decontaminate: Wipe the spill area with a damp cloth or paper towel. Place all cleaning materials into the hazardous waste bag.

- **Dispose of Waste:** Seal the hazardous waste bag and dispose of it according to institutional and local regulations for chemical waste.^[8]
- **Doff PPE:** Remove PPE in the correct order to avoid self-contamination.
- **Wash Hands:** Wash hands thoroughly with soap and water.
- **Report the Incident:** Report the spill to the laboratory supervisor or safety officer.

Protocol for Personal Protective Equipment (PPE) Usage

This protocol details the procedure for donning and doffing PPE when handling **Proline benzyl ester hydrochloride**.

Donning Procedure:

- **Lab Coat:** Put on a clean, buttoned lab coat.
- **Safety Goggles:** Wear chemical safety goggles that provide a complete seal around the eyes.
- **Gloves:** Don chemical-resistant gloves (e.g., nitrile gloves). Ensure the gloves cover the cuffs of the lab coat.

Doffing Procedure:

- **Gloves:** Remove gloves by peeling them off from the cuff downwards, turning them inside out. Dispose of them in the appropriate waste container.
- **Lab Coat:** Unbutton the lab coat and remove it by folding it inward, avoiding contact with the contaminated exterior.
- **Safety Goggles:** Remove safety goggles.
- **Hand Hygiene:** Wash hands thoroughly with soap and water.

First-Aid Measures

In case of accidental exposure, follow these first-aid measures and seek medical attention.[\[3\]](#)
[\[8\]](#)

Table 3: First-Aid Measures for **Proline Benzyl Ester Hydrochloride** Exposure

Exposure Route	First-Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3] [8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation occurs.	[3] [8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.	[3] [8]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.	[3] [8]

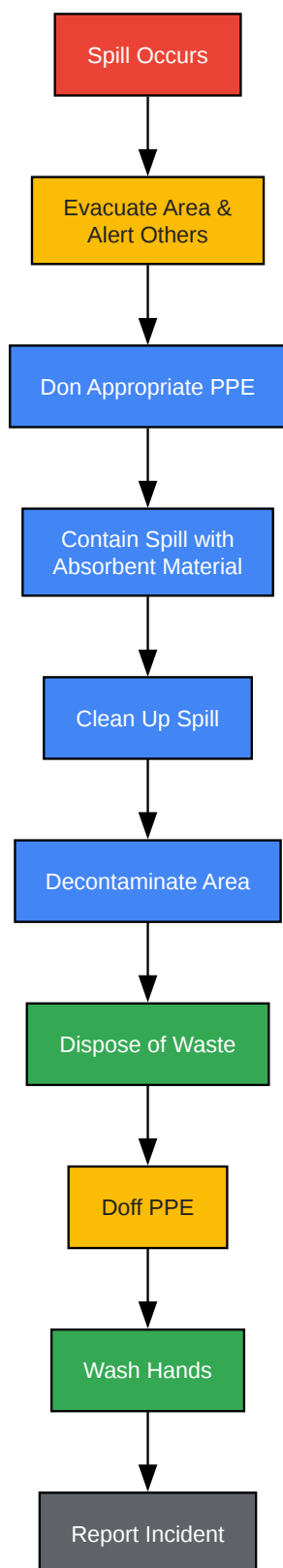
Stability and Reactivity

- Reactivity: Generally stable, but can react with strong oxidizing agents.[\[3\]](#)[\[8\]](#)
- Chemical Stability: The compound is stable under recommended storage conditions but is hygroscopic and sensitive to moisture.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Conditions to Avoid: Exposure to moist air or water, and contact with incompatible materials.
[\[3\]](#)[\[8\]](#)

- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.^{[3][5][8]}

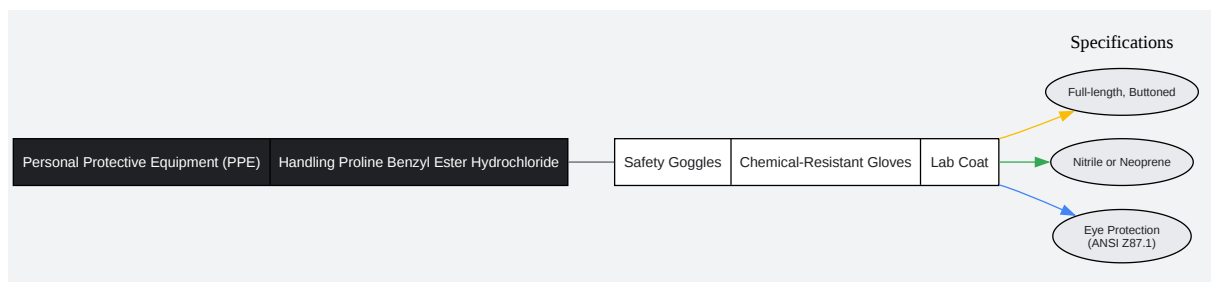
Visualizations

The following diagrams illustrate key safety workflows and requirements for handling **Proline benzyl ester hydrochloride**.



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Caption: Workflow for handling a **Proline benzyl ester hydrochloride** spill.



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Caption: Required PPE for handling **Proline benzyl ester hydrochloride**.

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